

Proper Disposal of ML163: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ML163

Cat. No.: B1663221

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For researchers, scientists, and drug development professionals handling **ML163** (p38 MAP Kinase Inhibitor VIII), a thorough understanding of proper disposal procedures is essential for maintaining a safe and compliant laboratory environment. This guide provides detailed, step-by-step instructions for the disposal of **ML163**, ensuring safety and adherence to regulatory standards.

Core Safety and Disposal Information

ML163, with CAS Number 321351-00-2, is classified as a non-hazardous substance or mixture according to its Safety Data Sheet (SDS).^{[1][2]} This classification is the primary determinant for its disposal. However, disposal procedures can be influenced by the form of the waste—whether it is the pure compound or dissolved in a solvent.

Disposal of Pure ML163

If **ML163** is in its pure, solid form and has not been contaminated with any hazardous materials, it does not typically require special hazardous waste disposal. Standard laboratory procedure for non-hazardous chemical waste should be followed. However, it is crucial to consult your institution's specific waste management policies, as they may have unique requirements.

Disposal of ML163 in Solution

In a laboratory setting, **ML163** is often dissolved in a solvent, such as DMSO or ethanol. In these cases, the disposal method is dictated by the hazards of the solvent, not **ML163** itself.

Key Disposal Steps:

- **Identify the Solvent:** Determine the solvent used to dissolve **ML163**.
- **Consult the Solvent's SDS:** Review the Safety Data Sheet for the solvent to understand its specific hazards (e.g., flammability, toxicity).
- **Segregate Waste:** Dispose of the **ML163** solution in the appropriate hazardous waste container designated for that type of solvent. For example, a solution of **ML163** in ethanol should be disposed of in a flammable waste container.
- **Labeling:** Ensure the waste container is clearly and accurately labeled with its contents, including the name of the solvent and the solute (**ML163**).
- **Arrange for Pickup:** Follow your institution's procedures for the collection of hazardous chemical waste.

Quantitative Data Summary

For quick reference, the key chemical and physical properties of **ML163** are summarized in the table below.

Property	Value
CAS Number	321351-00-2
Molecular Formula	C ₂₀ H ₁₆ BrClN ₂ O
Molecular Weight	415.71 g/mol
Form	Solid
Color	Yellow
Storage Temperature	2-8°C

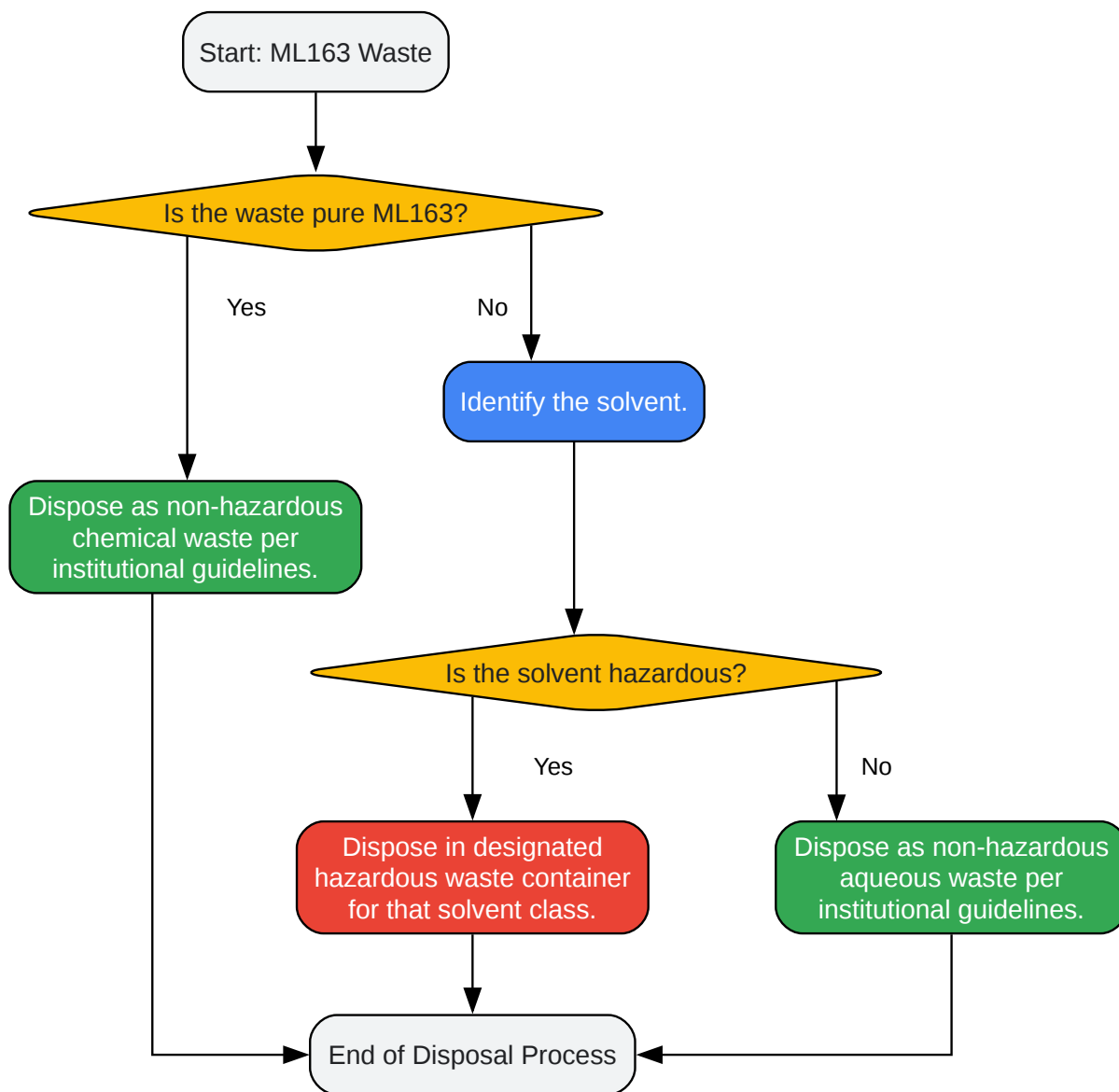
Experimental Protocols

While specific experimental protocols for the use of **ML163** will vary by application, the disposal portion of any experiment should adhere to the following general methodology:

- **Decontamination:** At the conclusion of an experiment, decontaminate all surfaces and equipment that have come into contact with **ML163**. If a hazardous solvent was used, the decontamination materials (e.g., wipes, absorbent pads) must also be disposed of as hazardous waste.
- **Empty Container Disposal:** Empty containers that held pure **ML163** can typically be disposed of as regular laboratory glass or plastic waste, provided they are thoroughly rinsed. The rinsate should be collected and disposed of as chemical waste, with the hazard classification determined by the solvent used for rinsing.
- **Waste Manifest:** For solutions disposed of as hazardous waste, ensure that all required information is recorded on your laboratory's hazardous waste manifest for tracking and compliance purposes.

ML163 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ML163**.



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References

- 1. scbt.com [scbt.com]
- 2. CAS 321351-00-2 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of ML163: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663221#ml163-proper-disposal-procedures]

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